High-precision measurement of Chromium-54 by MC-ICP-MS.

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Compound of Interest	
Compound Name:	*Chromium-54*
CAS No.:	*14304-97-3*
Cat. No.:	*B1248130*

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An Application Note and Protocol for the High-Precision Measurement of **Chromium-54** by MC-ICP-MS

For Researchers, Scientists, and Drug Development Professionals

Introduction

The high-precision measurement of chromium (Cr) isotope ratios, particularly the neutron-rich isotope ^{54}Cr, provides valuable insights across various scientific disciplines, from geochemistry to environmental science and potentially in tracking metabolic pathways in drug development. Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is a powerful technique for obtaining precise and accurate isotope ratio data with high sample throughput.[1] However, the analysis of ^{54}Cr is challenging due to the presence of direct isobaric interferences, primarily from ^{54}Fe, and molecular interferences like argides and oxides.[2][3]

This document provides a detailed protocol for the high-precision measurement of ^{54}Cr using MC-ICP-MS. It outlines a robust methodology for sample preparation, including a rigorous chemical separation to eliminate interfering elements, and the instrumental parameters

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required for accurate and reproducible measurements. The key to this method is the effective removal of matrix elements and the implementation of precise corrections for any residual isobaric interferences.[2][4]

Principle of Measurement

The protocol is designed to achieve high precision by addressing the main analytical challenges. This involves:

- Chemical Purification: A multi-stage ion-exchange chromatography procedure is employed to separate Cr from the sample matrix, with a strong focus on removing iron (Fe), titanium (Ti), and vanadium (V), which have isotopes that interfere with the Cr mass array.[2][5]
- Instrumental Analysis: A MC-ICP-MS instrument is used in static mode with medium or high resolution to separate analyte signals from some molecular interferences.[5]
- Interference Correction: Mathematical corrections are applied by simultaneously monitoring a non-interfered isotope of the interfering element (e.g., ^{56}Fe to correct for ^{54}Fe).[5]
- Mass Bias Correction: Instrumental mass discrimination and drift are corrected using a standard-sample-standard bracketing technique with a certified reference material, such as NIST SRM 979.[6]

Experimental Protocols

Sample Preparation and Chromatographic Separation

Effective separation of Cr from the sample matrix is critical for accurate analysis.[4] The following protocol is designed for geological or biological samples after an appropriate acid digestion step (e.g., using HNO_3, HF, and H_2O_2).[7][8]

Objective: To achieve >95% recovery of Cr while reducing interfering elements like Fe and Ti to less than 2% relative to the Cr concentration.[5]

Materials:

- Anion exchange resin (e.g., DOWEX AG 1X8).[9]

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- Hydrochloric acid (HCl) and Nitric acid (HNO_3) of appropriate molarity.
- Sample digestate.

Procedure:

- Initial Fe Removal (Anion Exchange):
  - Condition a column containing anion exchange resin with 8 M HCl.
  - Load the sample digestate onto the column.
  - Elute the Cr fraction with 8 M HCl. Iron and other matrix elements are retained on the resin.[2]
- Matrix Removal:
  - The collected Cr fraction is processed through a second column chemistry step to remove any remaining matrix components.
- Final Fe Trace Removal:
  - To ensure minimal Fe interference, samples are passed through a final anion exchange step identical to the first but with a smaller resin bed and elution volume.[2]
  - Monitor the Fe concentration in the final eluate. Samples requiring a correction of more than 100 ppm on ^{54}Cr from ^{54}Fe should be re-processed.[2]
- Final Solution:
  - Evaporate the purified Cr fraction to dryness and reconstitute in dilute nitric acid (e.g., 2% HNO_3) to the desired concentration for analysis (e.g., 5 mg L^{-1}).[5][7]

MC-ICP-MS Instrumental Analysis

The following table summarizes typical operating conditions for a MC-ICP-MS instrument for high-precision Cr isotope analysis.

Table 1: MC-ICP-MS Operating Conditions

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Parameter	Setting
RF Power	**1200 W**
Plasma Ar Gas Flow Rate	15.0 L min^{-1}
Auxiliary Ar Gas Flow Rate	0.95 L min^{-1}
Carrier Ar Gas Flow Rate	1.05 L min^{-1}
Sampler Cone	Nickel, 1.1 mm
Skimmer Cone	Nickel, 0.8 mm
Scan Type	Static Measurements
Resolution	~3000 (Medium Resolution)
Integration Time	4.194 s
Number of Cycles	10
Number of Blocks	5

(Source: Based on data from[5])

Data Acquisition and Interference Correction

A static data acquisition routine is used with a specific Faraday cup configuration to simultaneously measure Cr isotopes and isotopes of interfering elements.

Cup Configuration:

- The isotopes ^{50}Cr, ^{52}Cr, ^{53}Cr, and ^{54}Cr are measured.
- To correct for isobaric interferences, ^{49}Ti, ^{51}V, and ^{56}Fe are also monitored simultaneously in separate Faraday cups.[5]

Interference Correction Equations: Corrections for isobaric overlaps are applied using known natural isotopic abundance ratios.

- ^{50}Cr Correction: The signal at m/z 50 is corrected for ^{50}Ti and ^{50}V by measuring ^{49}Ti and ^{51}V.

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- ^{54}Cr Correction: The signal at m/z 54 is corrected for ^{54}Fe by measuring the ^{56}Fe signal and applying the known $^{54}Fe/^{56}Fe$ ratio.[5] Using medium resolution mode can help separate the $^{40}Ar^{16}O^+$ interference from ^{56}Fe.[5]

Data Presentation and Performance

The described method allows for high-precision determination of Cr isotope ratios. The external reproducibility is a key metric for evaluating the performance of the method.

Table 2: Typical Analytical Precision and Reproducibility

Isotope Ratio / Value	Precision (2s)	Notes
$\delta^{53}Cr/^{52}Cr$	**±0.06‰ (60 ppm)**	**Standard-sample bracketing.[5][6]**
$\delta^{54}Cr/^{52}Cr$	±0.10‰ (100 ppm)	Standard-sample bracketing.[5][6]
$\mu^{53}Cr$ (mass-independent)	< 2.5 ppm	External reproducibility.[1][2]
$\mu^{54}Cr$ (mass-independent)	< 5.8 ppm	External reproducibility for 30-60 µg Cr samples.[1][2]
$\mu^{54}Cr$ (mass-independent)	~19 ppm	External reproducibility for ~1 µg Cr samples.[1][2]

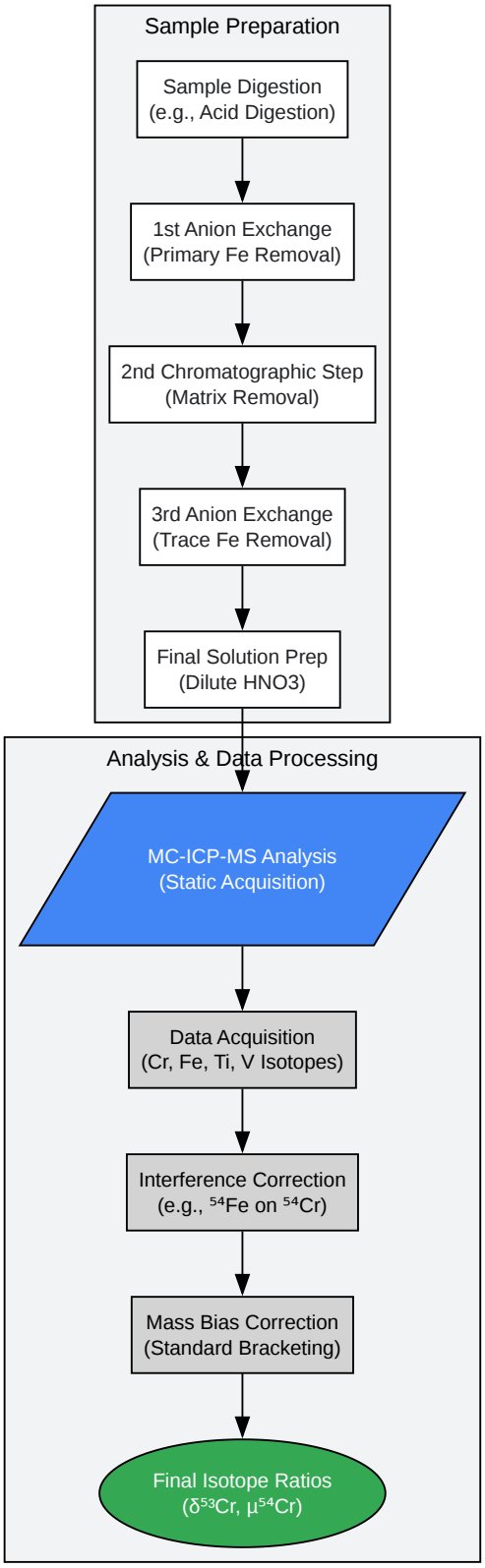
(2s = two standard deviations; ‰ = per mil; ppm = parts per million)

Visualizations

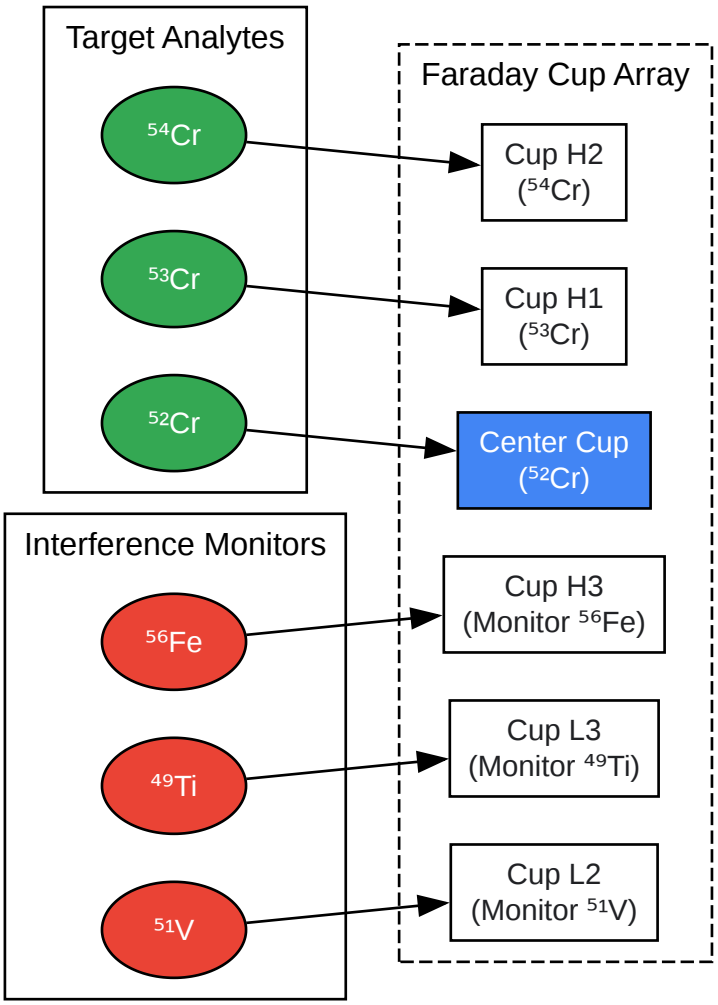
Experimental Workflow

The following diagram illustrates the complete workflow from sample preparation to final data reporting.

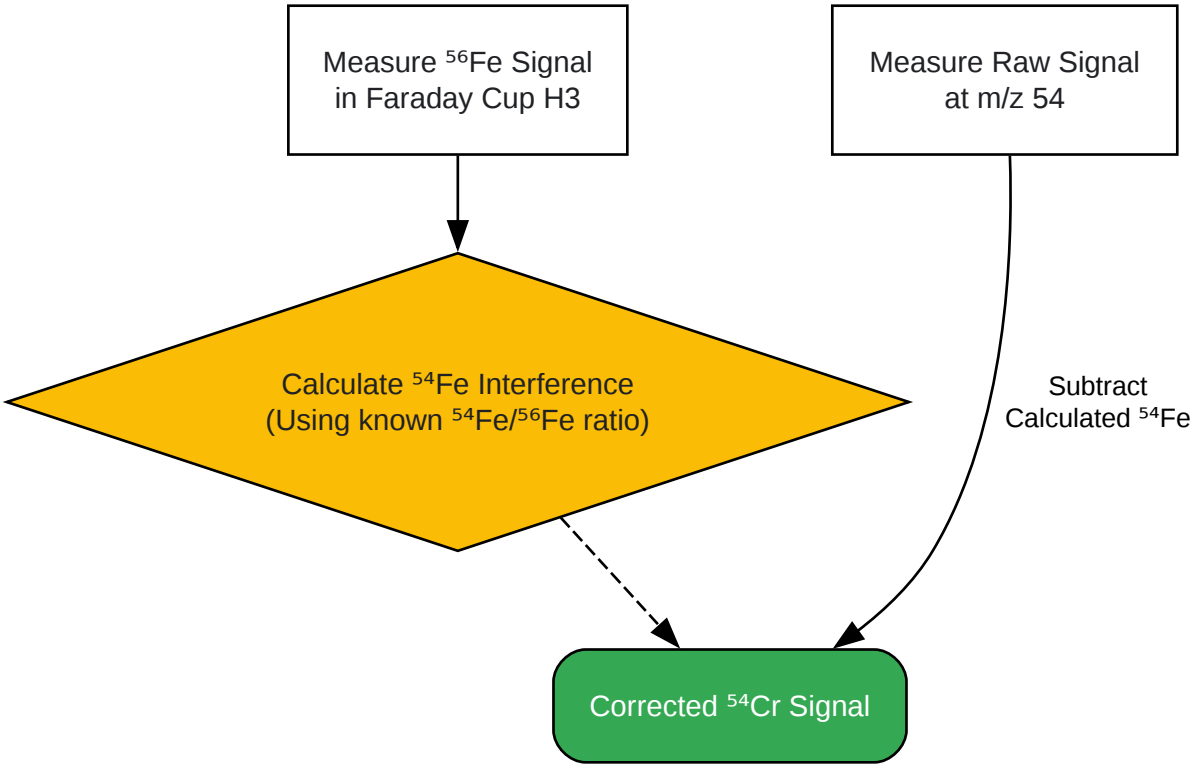
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